

A Technical Guide to 3-Fluoropentane: Properties, Synthesis, and Analysis

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Compound of Interest

Compound Name: 3-Fluoropentane

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This technical guide provides an in-depth overview of **3-Fluoropentane**, a fluorinated aliphatic hydrocarbon. It details the molecule's fundamental chemical and physical properties, outlines a common experimental protocol for its synthesis, and presents this information in a clear, accessible format for scientific professionals.

Core Molecular Information

3-Fluoropentane is a halogenated alkane with the chemical formula $C_5H_{11}F$.^[1] Its structure consists of a five-carbon pentane chain with a single fluorine atom substituted at the third carbon position.

Molecular Formula and Weight

The molecular formula of **3-Fluoropentane** is $C_5H_{11}F$.^[1] Based on the atomic weights of its constituent elements (Carbon: ~12.011 u, Hydrogen: ~1.008 u, Fluorine: ~18.998 u), the molecular weight is calculated to be approximately 90.14 g/mol.^{[2][3]} The monoisotopic mass is 90.084478513 Da.^{[2][3]}

Quantitative Physicochemical Data

A summary of the key quantitative properties of **3-Fluoropentane** is presented in the table below. It is important to note that while some experimental data is available, many of the listed physical properties are based on computational models and estimations.

Property	Value	Unit	Source
Molecular Weight	90.14	g/mol	PubChem[2][3]
Chemical Formula	C5H11F	-	NIST[1]
Boiling Point	53.65 (estimate)	°C	LookChem[4]
Melting Point	-120.5 (estimate)	°C	LookChem[4]
Density	0.7915 (estimate)	g/cm ³	LookChem[4]
Refractive Index	1.3540 (estimate)	-	LookChem[4]
XLogP3	2.4	-	PubChem[2][3]

Experimental Protocols: Synthesis of 3-Fluoropentane

The synthesis of **3-Fluoropentane** can be achieved through the nucleophilic substitution of a suitable leaving group on a pentane skeleton. A common and effective method for the preparation of secondary alkyl fluorides is the treatment of the corresponding alcohol with a fluorinating agent. The following protocol describes a representative synthesis of **3-Fluoropentane** from 3-pentanol using pyridinium polyhydrogen fluoride (also known as Olah's reagent).

Synthesis of 3-Fluoropentane from 3-Pentanol

This procedure is adapted from general methods for the fluorination of alcohols.

Materials and Equipment:

- 3-Pentanol
- Pyridinium polyhydrogen fluoride (70% HF/30% Pyridine)
- Diethyl ether
- Saturated sodium bicarbonate solution

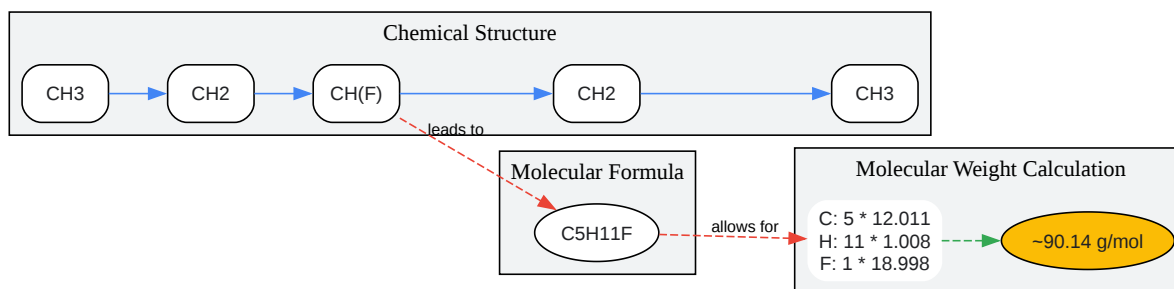
- Anhydrous magnesium sulfate
- Polypropylene or Teflon reaction vessel (as HF reacts with glass)
- Magnetic stirrer and stir bar
- Separatory funnel
- Distillation apparatus
- Ice bath

Procedure:

- **Reaction Setup:** In a polypropylene flask equipped with a magnetic stir bar and a drying tube, add 3-pentanol. Cool the flask in an ice bath to 0°C.
- **Addition of Fluorinating Agent:** Slowly add pyridinium polyhydrogen fluoride to the cooled 3-pentanol with continuous stirring. The addition should be controlled to maintain the reaction temperature below 10°C.
- **Reaction:** After the addition is complete, allow the reaction mixture to stir at room temperature for several hours until the reaction is complete (monitoring by TLC or GC-MS is recommended).
- **Workup:** Carefully pour the reaction mixture over crushed ice and diethyl ether in a polypropylene beaker. Transfer the mixture to a separatory funnel.
- **Extraction and Neutralization:** Separate the organic layer. Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize any remaining acid), and finally with brine. Caution should be exercised during the bicarbonate wash due to potential gas evolution.
- **Drying and Solvent Removal:** Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the diethyl ether by rotary evaporation.
- **Purification:** The crude **3-Fluoropentane** can be purified by fractional distillation to yield the final product.

Visualizing Molecular Relationships

The following diagram illustrates the logical connection between the chemical structure of **3-Fluoropentane**, its molecular formula, and the calculation of its molecular weight.



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Caption: Relationship between the structure, formula, and molecular weight of **3-Fluoropentane**.

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